

Technical Calcium Metaborate (): Nomenclature, Synthesis, and Bio-Material Applications

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Compound of Interest

Compound Name:	CALCIUM METABORATE POWDER TECHNICAL
CAS No.:	13477-26-4
Cat. No.:	B1143603

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Abstract

Calcium Metaborate (CAS 13701-64-9) is frequently obscured in literature by generic terminology such as "calcium borate." However, for researchers in materials science and drug development, the distinction between the metaborate stoichiometry (

) and other borates (e.g., tetraborates, colemanite) is critical. This guide dissects the physicochemical identity of technical calcium metaborate, establishing a rigorous nomenclature framework, detailing a self-validating synthesis protocol, and exploring its emerging role in bioactive ceramic composites.

Part 1: Chemical Identity & Nomenclature Taxonomy

In technical procurement and regulatory filing, "Calcium Borate" is an insufficient descriptor. It refers to a family of minerals and synthetic compounds with varying

ratios.[1] Calcium Metaborate specifically denotes the 1:1 oxide ratio (

) or the 1:2 atomic ratio (

).

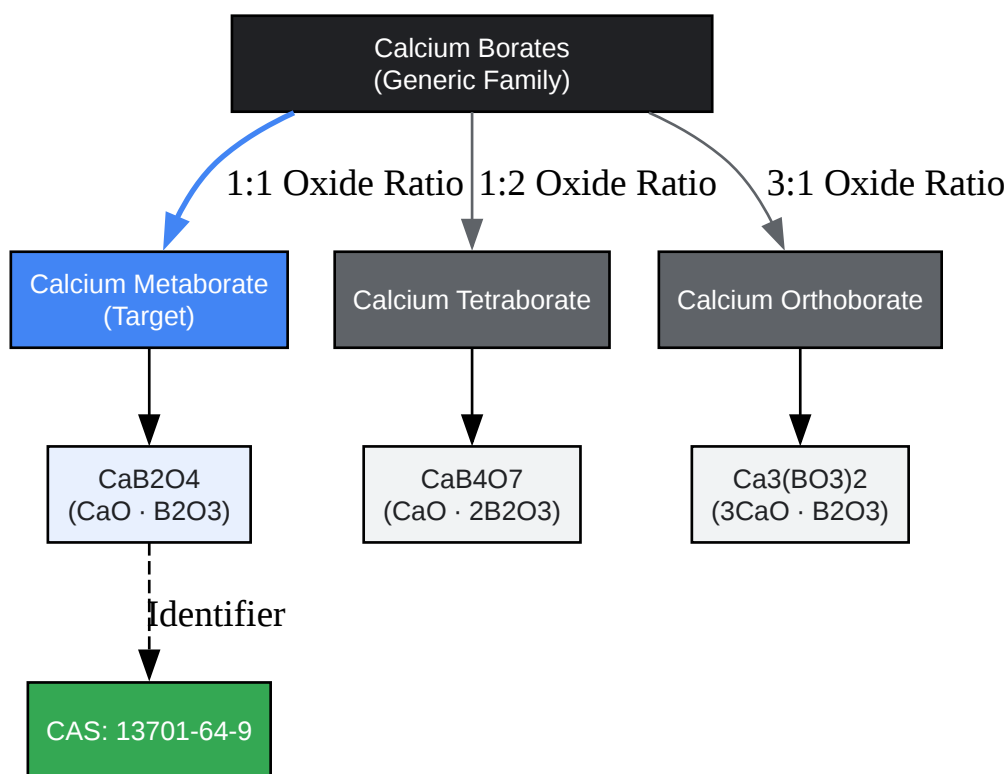
The Synonym Matrix

The following table consolidates valid technical identifiers, separating precise chemical names from ambiguous industrial trade terms.

Category	Identifier	Technical Context
Primary Chemical Name	Calcium Metaborate	The standard IUPAC-accepted designation for the 1:1 oxide stoichiometry.
Stoichiometric Name	Calcium Diborate	Reflects the formula, indicating two boron atoms per calcium.
CAS Registry Number	13701-64-9	The unique identifier for the anhydrous phase. Critical: Do not confuse with 12007-56-6 (Calcium Borate, unspecified).
IUPAC Name	Calcium;oxido(oxo)borane	Formal nomenclature describing the ionic association.
Mineral Analog	Calciborite	A rare natural mineral equivalent; most industrial material is synthetic.
Obsolete/Ambiguous	Boric acid, calcium salt	Often used in safety data sheets (SDS) but chemically imprecise without specifying the ratio.

Structural Hierarchy Visualization

To navigate the confusion between "Metaborate" and other borates, the following diagram maps the nomenclature relationships based on B₂O₃ content.



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Figure 1: Nomenclature taxonomy distinguishing Calcium Metaborate from other calcium borate phases based on oxide stoichiometry.

Part 2: Physicochemical Properties & Synthesis[2] [3]

The "Chain" Structure

Unlike simple ionic salts, calcium metaborate (

) is polymeric. It consists of infinite chains of

. These chains are formed by

triangles sharing oxygen atoms.[2][3]

- Implication: This polymeric nature confers high thermal stability (Melting Point ~1154°C) and low water solubility compared to sodium borates, making it ideal for slow-release applications in biomaterials and agriculture.

Synthesis Protocol: Controlled Precipitation

While solid-state fusion (heating lime + boric acid) is possible, it yields coarse ceramics. For technical applications requiring fine powders (e.g., drug carriers or fillers), a Wet Precipitation method is superior.

The "pH-Switch" Mechanism

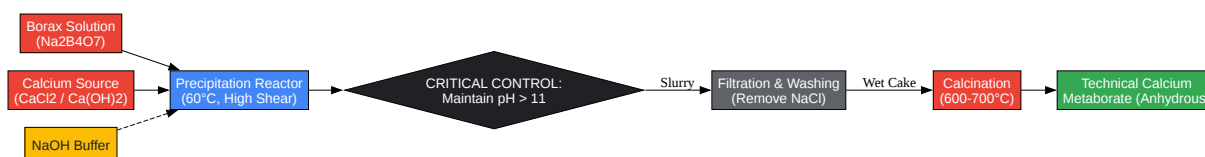
Causality: Boron speciation is highly pH-dependent. At neutral pH, polyborate species dominate. To force the formation of the metaborate (

precursor), the pH must be maintained above 11.[4] Failure to control pH results in a mixture of metaborate and tetraborate.

Step-by-Step Protocol

- Precursor Preparation:
 - Dissolve Borax Decahydrate () in deionized water at 60°C.
 - Prepare a separate solution of Calcium Chloride () or slaked lime ().
- Reaction (The Critical Step):
 - Slowly add the Calcium source to the Borate solution under high-shear stirring.
 - Control Point: Monitor pH continuously. Adjust with NaOH to maintain pH 11.0 - 11.5.
 - Reaction:
- Aging & Filtration:
 - Age the precipitate for 4 hours at 50°C to improve crystallinity.
 - Filter and wash with hot water to remove NaCl byproducts.

- Calcination (Phase Conversion):
 - The wet cake is a hydrate (usually hexahydrate or dihydrate).
 - Calcining at 600°C - 700°C removes interstitial water, yielding the anhydrous technical grade



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Figure 2: Wet precipitation workflow emphasizing the critical pH control point required to isolate the metaborate phase.

Part 3: Applications in Drug Development & Biomaterials

While not a standard Active Pharmaceutical Ingredient (API), Calcium Metaborate is gaining traction in Bioceramics and Tissue Engineering.

Bioactive Glass & Bone Cements

Calcium metaborate is used as a network modifier in bioactive glasses.

- Mechanism: When implanted, the material slowly degrades, releasing
and Borate (

) ions.

- **Therapeutic Effect:** Boron plays a crucial role in angiogenesis (blood vessel formation) and osteogenesis (bone growth). Unlike silicate glasses, borate-based glasses degrade faster, matching the rate of new bone formation.
- **Synonym Relevance:** In this context, researchers often refer to it as a "Borate Bioactive Glass Component," but the raw material is Technical Calcium Metaborate.

Analytical Characterization (Self-Validation)

To ensure the material synthesized or purchased is actually Calcium Metaborate and not a mixture:

- **XRD (X-Ray Diffraction):** The gold standard. Look for characteristic peaks of the orthorhombic phase (Space group Pnca).
- **FTIR (Fourier Transform Infrared Spectroscopy):**
 - Strong absorption at 800–1100 cm^{-1} (B-O stretching in tetrahedra).
 - Peaks at 1200–1450 cm^{-1} (B-O stretching in triangles).
 - Note: The presence of both confirms the polymeric chain structure.

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